

Safety and handling guidelines for 8-(Benzylsulfanyl)quinoline in a lab setting.

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Compound of Interest

Compound Name: 8-(Benzylsulfanyl)quinoline

Cat. No.: B15119588

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In-Depth Technical Guide: Safety and Handling of 8-(Benzylsulfanyl)quinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **8- (benzylsulfanyl)quinoline** in a laboratory setting. It is intended for use by trained professionals in chemistry, biology, and drug development who are familiar with standard laboratory procedures and safety protocols.

Chemical and Physical Properties

8-(Benzylsulfanyl)quinoline is a quinoline derivative. While specific physical and chemical property data for this compound are not readily available in public literature, general properties of quinolines can be considered for initial assessment. Quinolines are typically aromatic heterocyclic compounds.

Hazard Identification and Classification

8-(Benzylsulfanyl)quinoline is classified as a hazardous substance. The following table summarizes its hazard classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	3	H301: Toxic if swallowed.[1]
Skin sensitization	1	H317: May cause an allergic skin reaction.[1]
Serious eye damage	1	H318: Causes serious eye damage.[1]
Reproductive toxicity	1B	H360: May damage fertility or the unborn child.[1]
Hazardous to the aquatic environment, short-term (acute)	1	H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term (chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[1]

Signal Word: Danger

Hazard Pictograms:

- Skull and crossbones
- Corrosion
- Health hazard
- Exclamation mark
- Environment

Safety and Handling Procedures

Adherence to strict safety protocols is mandatory when handling **8-(benzylsulfanyl)quinoline** to minimize exposure and ensure a safe laboratory environment.



Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is required:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1]
- Skin Protection:
 - Wear chemically resistant gloves (e.g., nitrile rubber).
 - Wear a lab coat, and consider a chemical-resistant apron and boots for larger quantities.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if working outside a fume hood or if dusts are generated.[1]

Engineering Controls

- Work in a well-ventilated area, preferably in a certified chemical fume hood.[1]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[1]
 - Avoid inhalation of dust or fumes.[1]
 - Do not eat, drink, or smoke in areas where the chemical is handled.
 - Wash hands thoroughly after handling.[1]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.



- Store away from incompatible materials such as strong oxidizing agents.
- Store in a locked cabinet or a restricted-access area.[1]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if skin irritation or a rash occurs.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the spill from spreading and entering drains.[1]



- Absorb: For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Collect: Carefully collect the absorbed material into a sealed container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Firefighting Measures

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides, and sulfur oxides.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Experimental Protocols Synthesis of 8-(Benzylsulfanyl)quinoline

The following is a representative protocol for the synthesis of **8-(benzylsulfanyl)quinoline**, adapted from the literature describing its use as a ligand in a cobalt complex.[2]

Materials:

- 8-Mercaptoquinoline hydrochloride
- Benzyl bromide
- Sodium hydroxide (NaOH)
- Ethanol (EtOH)



- Diethyl ether (Et₂O)
- Distilled water

Procedure:

- In a round-bottom flask, dissolve 8-mercaptoquinoline hydrochloride in ethanol.
- Add a solution of sodium hydroxide in water to the flask to deprotonate the thiol.
- To the resulting solution, add benzyl bromide dropwise at room temperature with stirring.
- Continue stirring the reaction mixture at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the ethanol under reduced pressure.
- Partition the residue between water and diethyl ether.
- Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate.
- Remove the diethyl ether under reduced pressure to yield the crude product.
- Purify the crude **8-(benzylsulfanyl)quinoline** by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterize the purified product by appropriate analytical methods (e.g., ¹H NMR, ¹³C NMR, and mass spectrometry).

Biological Activity and Potential Signaling Pathways

While specific signaling pathways for **8-(benzylsulfanyl)quinoline** are not well-documented in publicly available literature, the broader class of quinoline derivatives exhibits a wide range of biological activities, including anticancer, antimicrobial, and antimalarial effects.[3][4]

One of the well-characterized mechanisms of action for some quinoline-based antimalarial drugs is the inhibition of hemozoin formation in the malaria parasite, Plasmodium falciparum.[5]



[6] This process is crucial for the parasite's survival as it detoxifies the heme produced from the digestion of hemoglobin.

Additionally, a study on a structurally related compound, 8-(benzyloxy)-2-phenylpyrazolo[4,3-c]quinoline, predicted it to be an agonist at the benzodiazepine receptor (BZR), suggesting a potential neurological mechanism of action for similar compounds.[7]

General Antimalarial Mechanism of Quinolines

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Toxicology

There is a lack of specific quantitative toxicological data, such as LD50 or IC50 values, for **8- (benzylsulfanyl)quinoline** in the public domain. However, based on its GHS classification, it is considered toxic if swallowed and may cause long-term adverse effects in the aquatic environment.[1] The reproductive toxicity classification indicates a significant health hazard upon repeated exposure.[1]

Disposal Considerations

Dispose of **8-(benzylsulfanyl)quinoline** and any contaminated materials as hazardous waste. [1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the chemical to enter the environment.[1]

Workflow Diagrams Standard Handling Workflow

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Accidental Spill Response Workflow



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